

Application Note: Enzymatic Recycling Assay for Total Glutathione Measurement

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Compound of Interest

Compound Name: Glutathione

Cat. No.: B1671670

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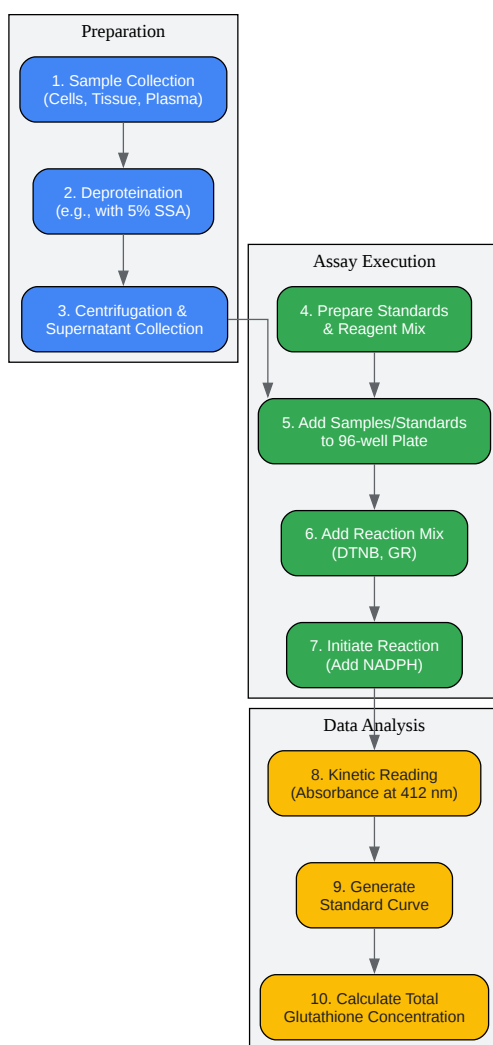
Audience: Researchers, scientists, and drug development professionals.

Introduction

Glutathione (γ -L-glutamyl-L-cysteinylglycine) is the most abundant non-protein thiol in mammalian cells and plays a critical role in cellular defense against oxidative stress, detoxification of xenobiotics, and maintaining the cellular redox state.[1][2] The ratio of its reduced (GSH) to oxidized (GSSG) form is a key indicator of cellular health and oxidative stress.[1] This application note provides a detailed protocol for the measurement of total **glutathione** (GSH + GSSG) using the highly sensitive enzymatic recycling assay, first described by Tietze.[3][4]

Assay Principle

This colorimetric assay is based on a kinetic recycling reaction. The principle involves the oxidation of GSH by 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to form GSSG and a yellow-colored product, 5-thio-2-nitrobenzoic acid (TNB), which is measured spectrophotometrically at 412 nm. The GSSG is then recycled back to GSH by the enzyme **glutathione** reductase (GR) with nicotinamide adenine dinucleotide phosphate (NADPH) acting as a reducing agent. The rate of TNB formation is directly proportional to the total **glutathione** concentration in the sample.



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